

An In-Depth Technical Guide to 3-Acetamidoadamantane-1-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acetylamino-adamantane-1-carboxylic acid

Cat. No.: B112855

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-acetamidoadamantane-1-carboxylic acid, a key intermediate in the synthesis of various biologically active adamantane derivatives. This document details its chemical identity, physicochemical properties, synthesis protocols, and spectroscopic data.

Chemical Identity

IUPAC Name: 3-acetamidoadamantane-1-carboxylic acid[1]

Synonyms:

- 3-Acetylamino-adamantane-1-carboxylic acid[1]
- 1-acetamido-3-adamantanecarboxylic acid[1]
- 3-(acetylamino)adamantane-1-carboxylic acid[1]
- 3-(acetylamino)tricyclo[3.3.1.1^{3,7}]decane-1-carboxylic acid[1]
- Adamantane-1-carboxylic acid, 3-acetylamino-[1]

CAS Number: 6240-00-2[1]

Physicochemical Properties

A summary of the key physicochemical properties of 3-acetamidoadamantane-1-carboxylic acid is presented in the table below. This data is essential for its handling, formulation, and application in research and development.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₉ NO ₃	[1]
Molecular Weight	237.29 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	242-246 °C	
Solubility	Not easily soluble in water.	
LogP	2.2466	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	2	[2]

Synthesis and Experimental Protocols

The synthesis of 3-acetamidoadamantane-1-carboxylic acid is typically achieved through a two-step process, starting from the commercially available 1-adamantanecarboxylic acid. The key steps involve the hydroxylation of the adamantane core followed by a Ritter reaction to introduce the acetamido group.

Synthesis of 3-Hydroxyadamantane-1-carboxylic Acid (Precursor)

Reaction: Oxidation of 1-adamantanecarboxylic acid using a mixed acid oxidant.

Experimental Protocol:

- In a 250 mL three-necked flask equipped with a condensing reflux device, magnetic stirrer, and an ice-salt bath, add 1-adamantanecarboxylic acid, nitric acid (65%), and concentrated sulfuric acid (98%).
- Control the temperature using the ice-salt bath and slowly add concentrated sulfuric acid via a constant pressure dropping funnel.
- After the addition is complete, allow the reaction to proceed for a specified period.
- Pour the reaction mixture into a large beaker containing crushed ice and stir until all the ice has melted.
- Cool the mixture to precipitate a light yellow solid.
- Filter the precipitate and wash it three times with water, followed by three washes with ether.
- Recrystallize the crude product from a mixture of acetone and water (9:1 volume ratio).
- Dry the resulting white solid under vacuum to obtain 3-hydroxy-1-adamantanecarboxylic acid.

Synthesis of 3-Acetamidoadamantane-1-carboxylic Acid

Reaction: Ritter reaction of 3-hydroxyadamantane-1-carboxylic acid with acetonitrile in a sulfuric acid medium.

Experimental Protocol:

- In a suitable reaction vessel, dissolve 3-hydroxyadamantane-1-carboxylic acid in sulfuric acid.
- Cool the mixture and add acetonitrile dropwise while maintaining a low temperature.
- Stir the reaction mixture for 2.5 hours.
- Decompose the reaction by pouring it into ice water, which will cause the product to precipitate.

- Filter the sediment and wash with water until a neutral pH is achieved.
- Dry the product to obtain high-purity 3-acetylaminoadamantane-1-carboxylic acid.

Hydrolysis of 3-Acetamidoadamantane-1-carboxylic Acid

Reaction: Acid-catalyzed hydrolysis to yield 3-aminoadamantane-1-carboxylic acid hydrochloride.

Experimental Protocol:

- To 5g of 3-acetamidoadamantane-1-carboxylic acid, add 40 mL of water and 50 mL of concentrated hydrochloric acid.
- Boil the mixture for 6 hours.
- After the reaction is complete, evaporate the reaction mixture to dryness.
- Process the residue with acetone to obtain 3-aminoadamantane-1-carboxylic acid hydrochloride.

Spectroscopic Data

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR)

- ^{13}C NMR (CDCl_3 , 100 MHz): δ 177.62, 168.61, 42.06, 41.35, 37.59, 34.95, 28.43, 23.63 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of 3-acetamidoadamantane-1-carboxylic acid exhibits characteristic absorption bands corresponding to its functional groups.

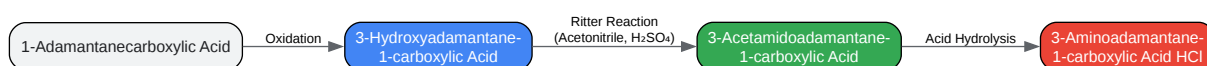
Wavenumber (cm ⁻¹)	Functional Group
~3300-2500	O-H stretch (carboxylic acid)
~3400-3250	N-H stretch (amide)
~2923, 2861	C-H stretch (adamantane)
~1710	C=O stretch (carboxylic acid)
~1650	C=O stretch (amide I)
~1550	N-H bend (amide II)

Mass Spectrometry

- GC-MS Top Peak (m/z): 237[1]
- Second Highest Peak (m/z): Not specified[1]
- Third Highest Peak (m/z): 191[1]

Logical Relationships in Synthesis

The synthesis of 3-acetamidoadamantane-1-carboxylic acid follows a clear logical progression from readily available starting materials. This workflow is crucial for planning and executing the synthesis in a laboratory or industrial setting.



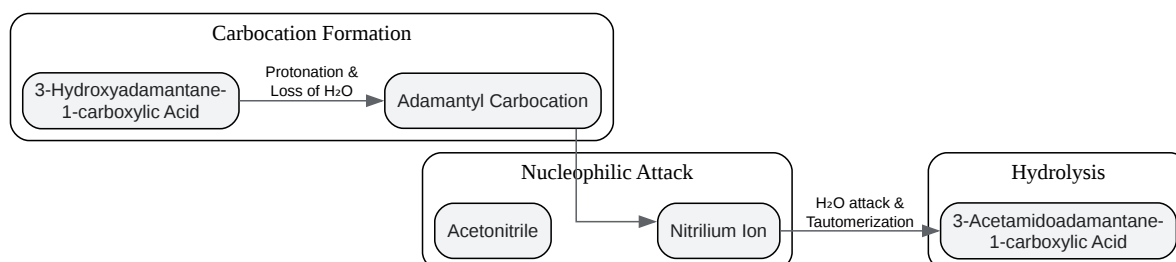
[Click to download full resolution via product page](#)

Caption: Synthetic pathway of 3-acetamidoadamantane-1-carboxylic acid.

Ritter Reaction Mechanism

The core transformation in the synthesis of 3-acetamidoadamantane-1-carboxylic acid is the Ritter reaction. This reaction involves the formation of a stable carbocation on the adamantane

scaffold, which is then attacked by the nitrogen atom of acetonitrile.



[Click to download full resolution via product page](#)

Caption: Mechanism of the Ritter reaction for the synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Acetylamino-adamantane-1-carboxylic acid | C₁₃H₁₉NO₃ | CID 2769714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Acetamidoadamantane-1-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112855#3-acetamidoadamantane-1-carboxylic-acid-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com